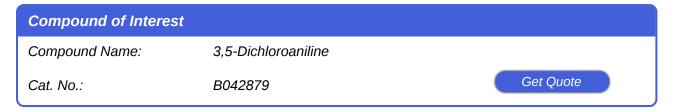


The Environmental Fate and Degradation of 3,5-Dichloroaniline: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dichloroaniline (3,5-DCA) is a chemical intermediate of significant environmental concern due to its toxicity and persistence. It is notably a primary metabolite of dicarboximide fungicides such as iprodione, vinclozolin, and procymidone, which are widely used in agriculture.[1][2] Consequently, 3,5-DCA is frequently detected in soil, water, and agricultural products, posing potential risks to ecosystems and human health.[2][3] Its recalcitrant nature and demonstrated nephrotoxicity and potential carcinogenicity necessitate a thorough understanding of its environmental fate and degradation pathways.[2][4] This guide provides a comprehensive overview of the current scientific knowledge on the abiotic and biotic degradation of 3,,5-DCA, detailed experimental protocols for its study, and a summary of its physicochemical properties.

Physicochemical Properties of 3,5-Dichloroaniline

A compound's environmental behavior is fundamentally governed by its physicochemical properties. Key properties of 3,5-DCA are summarized in the table below, influencing its partitioning in the environment, bioavailability, and susceptibility to degradation.



Property	Value	Reference
Molecular Formula	C ₆ H ₅ Cl ₂ N	[5]
Molecular Weight	162.02 g/mol	[5]
Appearance	White to off-white/beige crystalline solid	[5][6]
Melting Point	46-53 °C	[6][7]
Boiling Point	260 °C at 741 mmHg	[6][7]
Water Solubility	759 mg/L at 23 °C	[8]
Log Kow (Octanol-Water Partition Coefficient)	2.9	[8]
Vapor Pressure	8.51 x 10 ⁻³ mmHg at 25 °C	[8]
Henry's Law Constant	1.58 x 10 ⁻⁴ atm-m ³ /mol	[8]

Abiotic Degradation

Abiotic degradation processes, namely photolysis and hydrolysis, can contribute to the transformation of 3,5-DCA in the environment, although its overall persistence suggests these are not always rapid processes.

Photolysis

Photodegradation involves the breakdown of a chemical by light energy. The rate of photolysis is dependent on factors such as light intensity, wavelength, and the presence of photosensitizing agents.

Quantitative Data on Photolysis:



Condition	Half-life	Reference
Xenon Lamp (simulated sunlight) in water (5 mg/L)	49.5 minutes	[4]
UV Lamp in water (5 mg/L)	11.6 minutes	[4]
Neutral aqueous solution	9.9 minutes	[4]
Acidic aqueous solution	168 minutes	[4]
Alkaline aqueous solution	10.7 minutes	[4]
Methanol	4.10 hours	[4]
Acetonitrile	2.69 hours	[4]
n-hexane	0.58 hours	[4]

One identified photolysis product of 3,5-DCA in n-hexane is a mono-dechlorinated product.[4]

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule of water ruptures one or more chemical bonds. The rate of hydrolysis is significantly influenced by pH and temperature. 3,5-DCA is generally considered to be resistant to hydrolysis.

Quantitative Data on Hydrolysis:

pH Condition (in water at 5 mg/L)	Half-life	Reference
Neutral	40.8 days	[4]
Acidic	77.0 days	[4]
Alkaline	86.6 days	[4]

The presence of surfactants such as sodium dodecyl sulfonate (SDS) and cetyl trimethyl ammonium bromide (CTAB) has been shown to inhibit the hydrolysis of 3,5-DCA.[4]



Biotic Degradation

Microbial degradation is a key process in the environmental dissipation of 3,5-DCA. A number of bacterial strains have been identified that are capable of degrading this compound, employing various metabolic pathways.

Aerobic Biodegradation

Under aerobic conditions, microorganisms utilize oxygen to break down organic contaminants. Several bacterial strains have been shown to degrade 3,5-DCA.

- Pseudomonas sp. DCA-1: This strain can aerobically degrade 3,5-DCA. The degradation
 pathway involves the conversion of 3,5-DCA to 3,5-dichlorocatechol by a dioxygenase, which
 is then further mineralized.[2]
- Bacillus megaterium IMT21: This bacterium can mineralize 3,5-DCA as a sole source of carbon and energy, with the degradation proceeding via the formation of 3,5dichloroacetanilide.[9]

Anaerobic Biodegradation

In the absence of oxygen, anaerobic microorganisms can also transform 3,5-DCA.

 Dehalobacter sp. DH-1: This species has been shown to convert 3,5-DCA to 3-chloroaniline under anaerobic conditions.[2]

Quantitative Data on Biodegradation:

| Microorganism | Condition | Degradation Rate/Efficiency | Reference | |---|---| | Pseudomonas sp. | Co-metabolism with 4-chloroaniline | 15% of 0.05 mM 3,5-DCA to CO₂ in 10 days |[10] | | Mixed microbial culture | Packed-bed reactor | >95% degradation of 250 mg/L 3,5-DCA |[11] |

Environmental Fate and Transport

The movement and distribution of 3,5-DCA in the environment are influenced by its physicochemical properties and interactions with environmental matrices.



Soil Sorption

3,5-DCA exhibits moderate mobility in soil, with its sorption being influenced by soil organic matter content and pH. The sorption process is often described by the Freundlich isotherm model. The addition of biochar to soil has been shown to increase the adsorption of 3,5-DCA, thereby reducing its bioavailability.[12]

Quantitative Data on Soil Sorption:

Soil Parameter	Observation	Reference
Koc (Soil Organic Carbon- Water Partitioning Coefficient)	Estimated at 309, indicating moderate mobility	[8]
Effect of Biochar	Increased adsorption and persistence in soil	[12]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of the environmental fate of 3,5-DCA.

Analysis by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

This is a common and sensitive method for the quantification of 3,5-DCA in environmental samples.

Sample Preparation (QuEChERS method for chives):[1][13]

- Homogenize 10 g of the sample with 10 mL of acetonitrile.
- Add 4 g of anhydrous MgSO₄ and 1 g of NaCl, vortex, and centrifuge.
- Take an aliquot of the supernatant and add a mixture of primary secondary amine (PSA) and graphite carbon black for cleanup.
- Vortex and centrifuge.



Filter the supernatant through a 0.22 μm filter before analysis.

HPLC-MS/MS Conditions:[1][13]

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water, both containing a small percentage of formic or acetic acid.
- Ionization Mode: Electrospray ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-product ion transitions for 3,5-DCA.

Photodegradation Study

Protocol:[4]

- Prepare a stock solution of 3,5-DCA in a suitable solvent (e.g., methanol).
- Spike the stock solution into purified water to achieve the desired initial concentration (e.g., 5 mg/L).
- Place the solution in quartz tubes.
- Expose the tubes to a light source (e.g., xenon lamp or UV lamp) with controlled temperature.
- · Collect samples at various time intervals.
- Analyze the concentration of 3,5-DCA in the samples using HPLC or GC-MS.
- Run a dark control to account for any non-photolytic degradation.

Hydrolysis Study

Protocol based on OECD Guideline 111:[4][14]

Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.



- Add 3,5-DCA to each buffer solution at a concentration not exceeding half of its water solubility.
- Incubate the solutions in the dark at a constant temperature (e.g., 50 °C for a preliminary test).
- · Collect samples at different time points.
- Analyze the concentration of 3,5-DCA using a suitable analytical method.

Soil Sorption Study

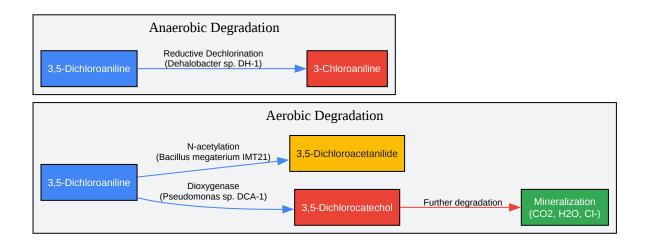
Batch Equilibrium Method: [15][16]

- Prepare a series of 3,5-DCA solutions of known concentrations in a background electrolyte (e.g., 0.01 M CaCl₂).
- Add a known mass of soil to each solution in a centrifuge tube.
- Shake the tubes for a predetermined time to reach equilibrium (e.g., 24-48 hours).
- Centrifuge the tubes to separate the soil from the solution.
- Measure the concentration of 3,5-DCA in the supernatant.
- Calculate the amount of 3,5-DCA sorbed to the soil by the difference between the initial and equilibrium concentrations in the solution.
- Fit the data to sorption isotherm models (e.g., Freundlich, Langmuir).

Signaling Pathways and Experimental Workflows

Visual representations of degradation pathways and experimental workflows can aid in understanding the complex processes involved in the environmental fate of 3,5-DCA.

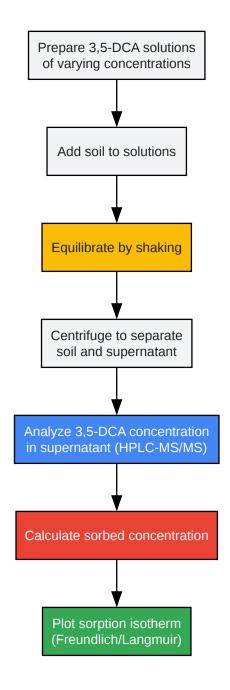




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Caption: Aerobic and anaerobic microbial degradation pathways of **3,5-dichloroaniline**.





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Foundational & Exploratory





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